

Application Notes: ZONYL FS-300 in Stretchable Electronics

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Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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ZONYL FS-300 is a water-based, nonionic fluorosurfactant that does not contain any organic solvents. It is compatible with other ionic surfactants and is not affected by polyvalent cations in solution [1]. Its primary role in advanced material science is to enhance the processability and mechanical properties of conductive polymers for next-generation electronic applications [1].

Key Functions in Sensor Development:

- Adhesion Promotion:** **ZONYL FS-300** is necessary to promote the adhesion of PEDOT:PSS (a conductive polymer) to hydrophobic substrate surfaces [1].
- Plasticizing Effect:** It acts as a plasticizer, improving the mechanical properties of the base material and contributing to the overall stretchability of the composite electrode [1].
- Performance Enabler:** When combined with a PEO precursor, it helps create a PEDOT:PSS/PEO electrode system that exhibits both high electrical conductivity and transparency [1].

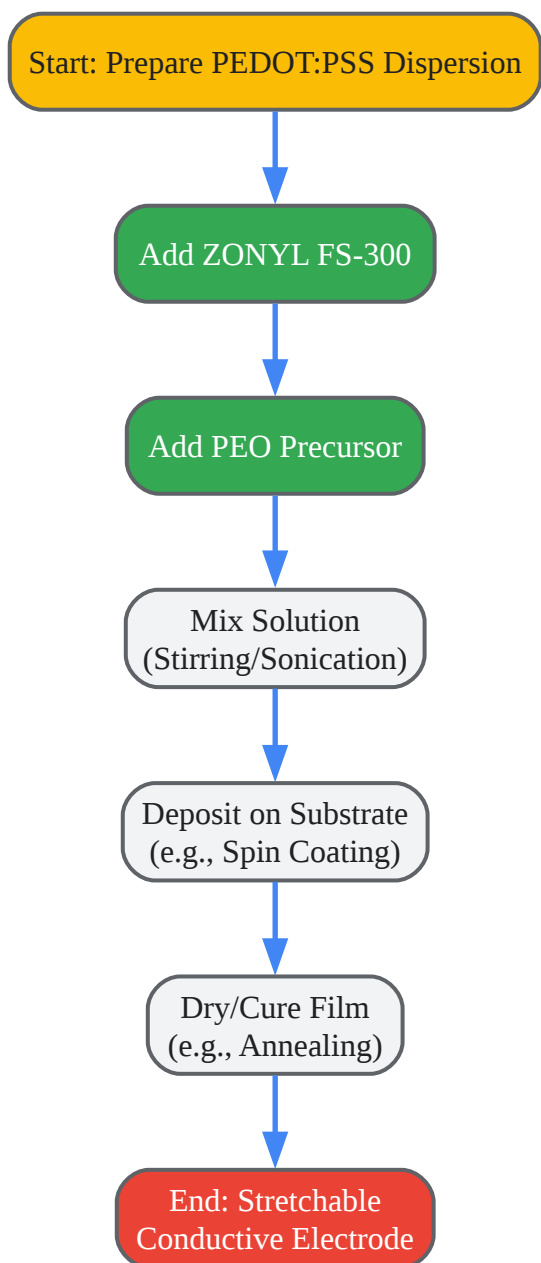
Research Application Summary The table below summarizes the application of **ZONYL FS-300** in developing a stretchable transparent conductive electrode (TCE) as reported in the literature [1].

Aspect	Description
Base Material	PEDOT:PSS (Poly(3,4-ethylenedioxythiophene):poly(styrenesulfonate))
Additive 1	ZONYL FS-300

Aspect	Description
Additive 2	Polyethylene Oxide (PEO) Precursor
Role of ZONYL FS-300	Improves adhesion to hydrophobic substrates; has a plasticizing effect.
Role of PEO	Improves conductivity and elasticity.
Achieved Properties	Stretchability, transparency, conductivity.
Demonstrated Applications	Organic solar cells, skin strain sensors.
Device Performance (Solar Cell)	PCE: 11.9%, VOC: 0.81 V, JSC: 20 mA cm ⁻² , FF: 65.9% [1].

Experimental Workflow for Electrode Fabrication

The following diagram outlines the general workflow for creating a stretchable PEDOT:PSS-based electrode, integrating the use of **ZONYL FS-300** as described in the research. The specific formulation ratios and processing parameters (e.g., exact concentrations, spin-coating speed, annealing time/temperature) were not detailed in the available search results.



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References

1. - Zonyl Assists in the Synthesis of Stretchable... - Alfa Chemistry FS 300 [alfa-chemistry.com]

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